

Safety and handling of Methyl 3-(2-aminophenoxy)benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Methyl 3-(2-aminophenoxy)benzoate
Cat. No.:	B1322956

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An In-depth Technical Guide to the Safety and Handling of **Methyl 3-(2-aminophenoxy)benzoate**

Disclaimer: Specific safety and toxicological data for **Methyl 3-(2-aminophenoxy)benzoate** (CAS No. 177171-13-0) is not readily available in public databases. This guide is compiled based on data from structurally similar compounds, including Methyl 3-aminobenzoate, Methyl 2-aminobenzoate, and other aminobenzoate esters. All recommendations should be applied with the professional judgment of a qualified chemist. A thorough risk assessment should be conducted before handling this compound.

Chemical and Physical Properties

Quantitative data for **Methyl 3-(2-aminophenoxy)benzoate** is limited. The following table includes computed data from publicly available chemical databases and experimental data for the closely related compound, Methyl 3-aminobenzoate, for comparison.

Property	Methyl 3-(2-aminophenoxy)benzoate (Computed/Predicted)	Methyl 3-aminobenzoate (Experimental)
Molecular Formula	C ₁₄ H ₁₃ NO ₃	C ₈ H ₉ NO ₂
Molecular Weight	243.26 g/mol	151.16 g/mol
Appearance	Predicted: Solid	Beige Solid[1]
Melting Point	Not Available	51-54 °C
Boiling Point	Not Available	296.6 °C
Solubility	Not Available	Insoluble in water
CAS Number	177171-13-0	4518-10-9[1]

Hazard Identification and Classification

Based on the hazard profiles of analogous compounds like Methyl 3-aminobenzoate, **Methyl 3-(2-aminophenoxy)benzoate** should be handled as a hazardous substance. The primary hazards are anticipated to be:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Skin Corrosion/Irritation: Causes skin irritation.[1][2]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1][2]

GHS Hazard Classification (Predicted)

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3

Safety and Handling Protocols

A stringent adherence to safety protocols is mandatory when handling **Methyl 3-(2-aminophenoxy)benzoate**.

Personal Protective Equipment (PPE)

A comprehensive set of PPE should be worn at all times in the laboratory.

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is recommended. ^[2]

Engineering Controls

Operations involving this compound should be conducted in a controlled environment.

- Ventilation: Work should be performed in a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Eye Wash and Safety Shower: An operational and easily accessible eye wash station and safety shower are essential.[\[2\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[2\]](#) Do not breathe dust or vapors.[\[2\]](#) Wash hands thoroughly after handling.[\[2\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[2\]](#)

Experimental Protocols

Hypothetical Synthesis Protocol

A potential synthesis route for **Methyl 3-(2-aminophenoxy)benzoate** could involve an Ullmann condensation or a similar nucleophilic aromatic substitution reaction. The following is a generalized, hypothetical protocol that would require optimization.

Reaction: 2-Aminophenol with Methyl 3-bromobenzoate

Materials:

- 2-Aminophenol
- Methyl 3-bromobenzoate
- Copper(I) iodide (CuI)
- Potassium carbonate (K_2CO_3)
- Dimethylformamide (DMF)
- Toluene

- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate

Procedure:

- To a dry reaction flask, add 2-aminophenol, methyl 3-bromobenzoate, CuI, and K₂CO₃.
- Purge the flask with an inert gas (e.g., nitrogen or argon).
- Add anhydrous DMF and toluene as solvents.
- Heat the reaction mixture to reflux (approximately 120-140 °C) and maintain for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature.
- Filter the reaction mixture to remove inorganic salts.
- Dilute the filtrate with ethyl acetate and wash with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the organic phase under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel.

Emergency Procedures

Spill Response:

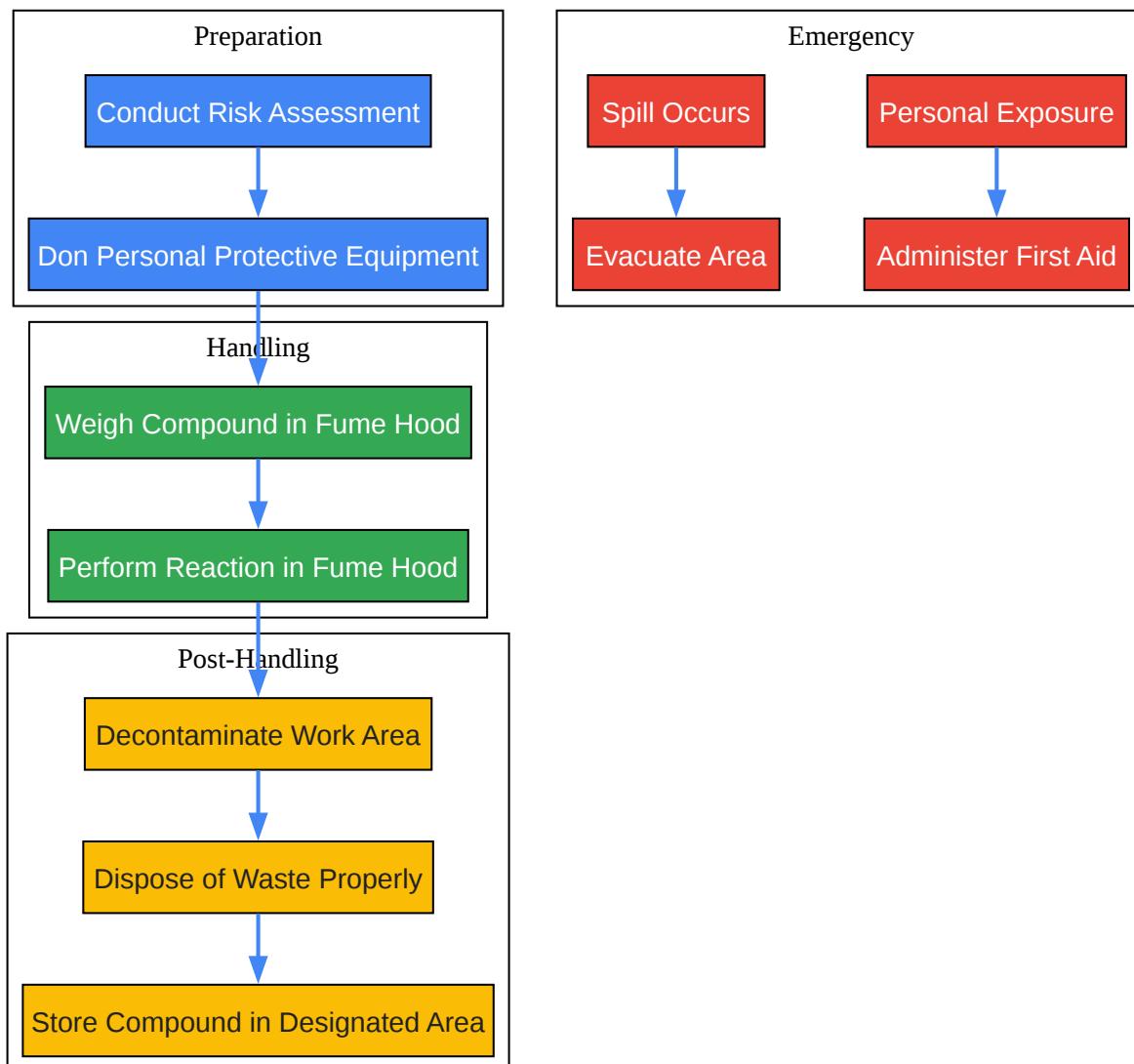
- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.

- For large spills, contain the spill and prevent it from entering drains.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[2\]](#) Remove contaminated clothing. Seek medical attention if irritation persists.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#) Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[2\]](#)

Visualizations

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Caption: Workflow for the safe handling of **Methyl 3-(2-aminophenoxy)benzoate**.

There is no documented information on the specific biological signaling pathways affected by **Methyl 3-(2-aminophenoxy)benzoate**. Research on related aminobenzoate compounds has explored their potential as inhibitors of certain enzymes or as scaffolds in drug discovery, but a definitive pathway for this specific molecule has not been elucidated. Therefore, a signaling pathway diagram cannot be provided at this time.

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- To cite this document: BenchChem. [Safety and handling of Methyl 3-(2-aminophenoxy)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1322956#safety-and-handling-of-methyl-3-2-aminophenoxy-benzoate]

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Email: info@benchchem.com